

# investigating the stereochemistry of d-Lyxono-1,4-lactone

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## Compound of Interest

Compound Name: *d-Lyxono-1,4-lactone*

Cat. No.: *B1139680*

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An In-depth Technical Guide to the Stereochemistry of **D-Lyxono-1,4-lactone** For Researchers, Scientists, and Drug Development Professionals

## Introduction

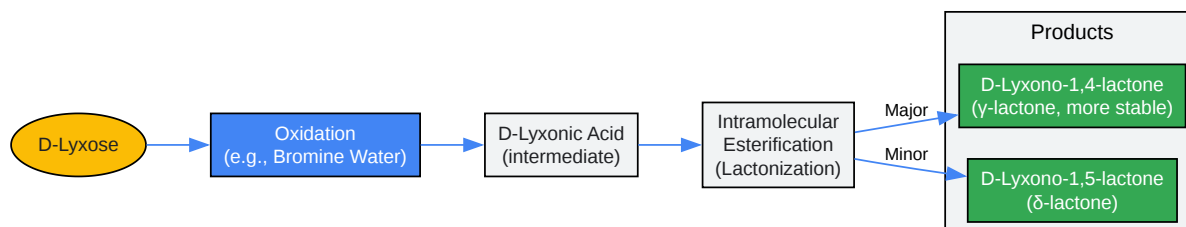
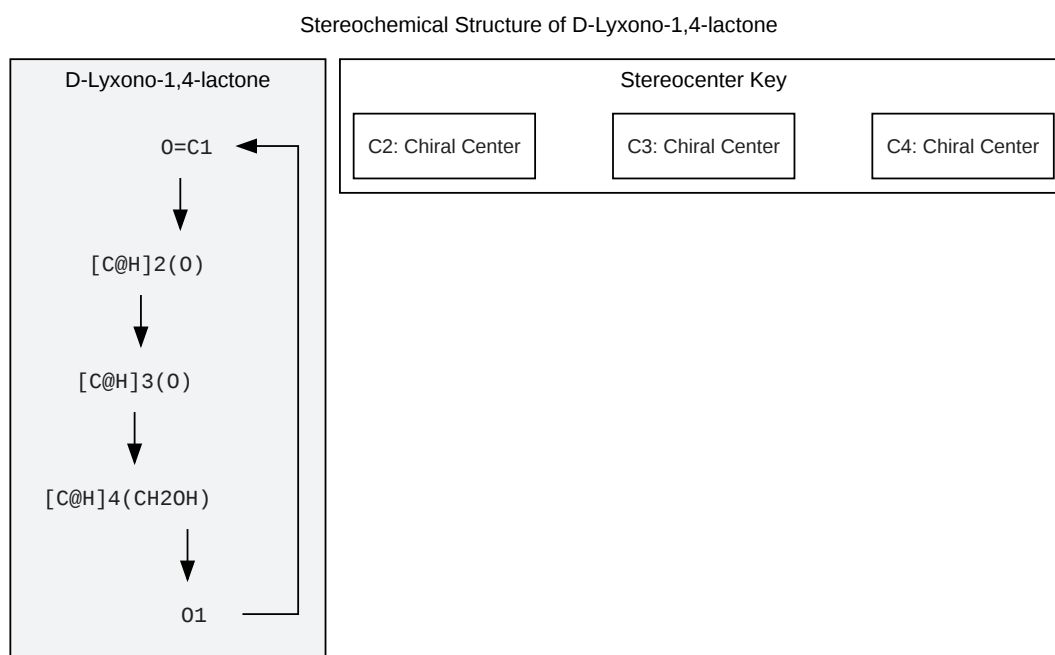
**D-Lyxono-1,4-lactone** is a carbohydrate derivative that serves as a vital chiral building block in modern organic synthesis. As a  $\gamma$ -lactone derived from the pentose sugar D-lyxose, its rigid, five-membered ring structure is adorned with multiple stereocenters, making it an attractive starting material for the synthesis of complex, biologically active molecules and pharmaceuticals. The defined chirality of its carbon atoms is crucial for its application in stereoselective synthesis.<sup>[1]</sup>

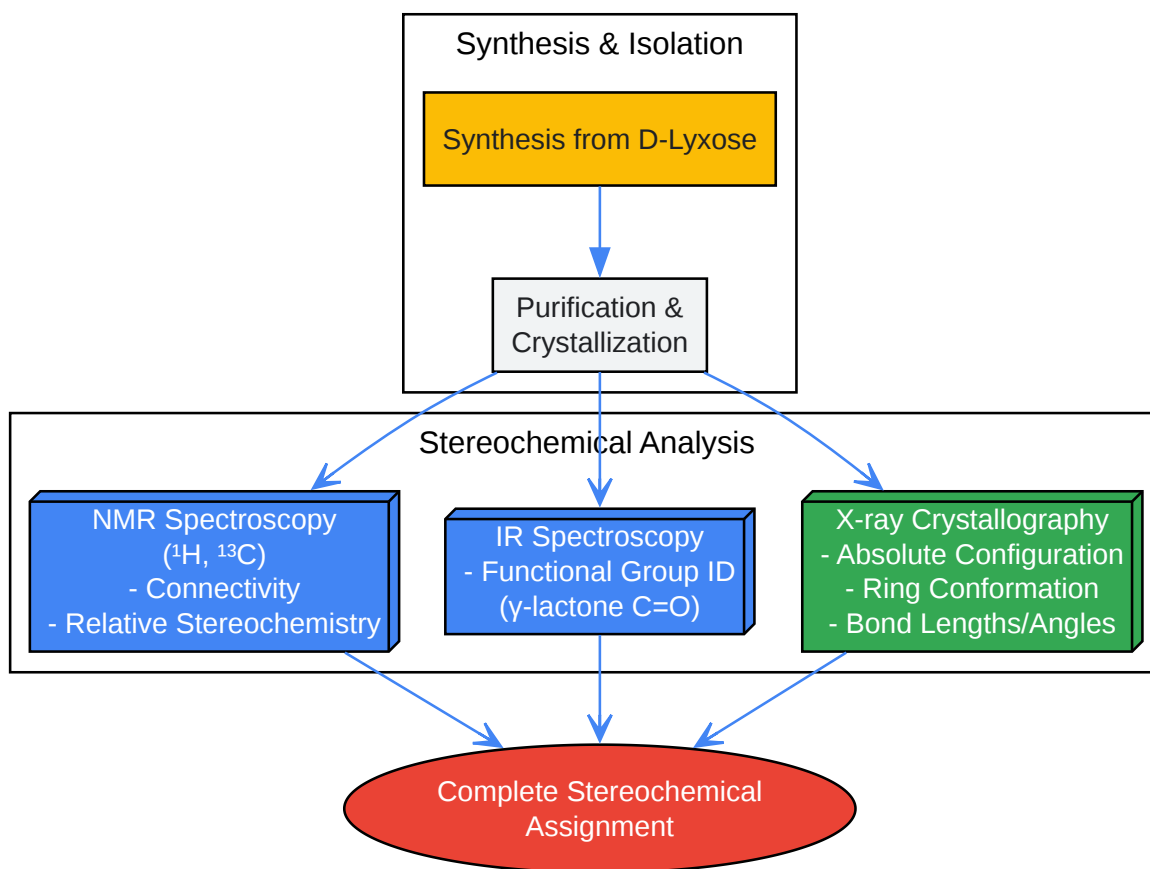
This guide provides a comprehensive technical overview of the stereochemistry of **D-Lyxono-1,4-lactone**, detailing its structural features, synthesis, and the analytical techniques used for its characterization. All quantitative data is summarized in structured tables, and key experimental protocols are provided.

## Molecular Structure and Stereochemistry

**D-Lyxono-1,4-lactone** is the intramolecular ester of D-lyxonic acid. Its structure consists of a five-membered tetrahydrofuran ring with a ketone group at the C1 position (a lactone). The stereochemistry is inherited from its parent aldopentose, D-lyxose.

The molecule possesses three contiguous chiral centers at the C2, C3, and C4 positions. The specific arrangement of the hydroxyl groups at these centers defines the molecule's unique three-dimensional shape and its chemical reactivity.





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## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
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